

4-Methylbenzylamine CAS number and properties

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Compound of Interest

Compound Name: 4-Methylbenzylamine

Cat. No.: B130917

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An In-Depth Technical Guide to 4-Methylbenzylamine

CAS Number: 104-84-7

This guide provides comprehensive technical information on **4-Methylbenzylamine**, a versatile primary amine widely utilized in organic synthesis. It is intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

Chemical and Physical Properties

4-Methylbenzylamine, also known as p-xylylamine or α -amino-p-xylene, is a colorless to pale yellow liquid.^{[1][2]} Its fundamental properties are summarized below.

Property	Value	References
CAS Number	104-84-7	[3][4][5]
Molecular Formula	C ₈ H ₁₁ N	[3][4][5]
Molecular Weight	121.18 g/mol	[1][4][5]
Appearance	Colorless to pale yellow clear liquid	[1][2]
Density	0.952 g/mL at 25 °C	[6][7][8]
Melting Point	12-13 °C	[3][6][7]
Boiling Point	195 °C	[3][6][7]
Flash Point	75.0 °C (closed cup)	[3]
Refractive Index (n _{20/D})	1.534	[6][7]
SMILES	<chem>CC1=CC=C(C=C1)CN</chem>	[4][6]
InChI Key	HMTSWYPNXFHGEP-UHFFFAOYSA-N	[6][7][9]

Spectroscopic Data

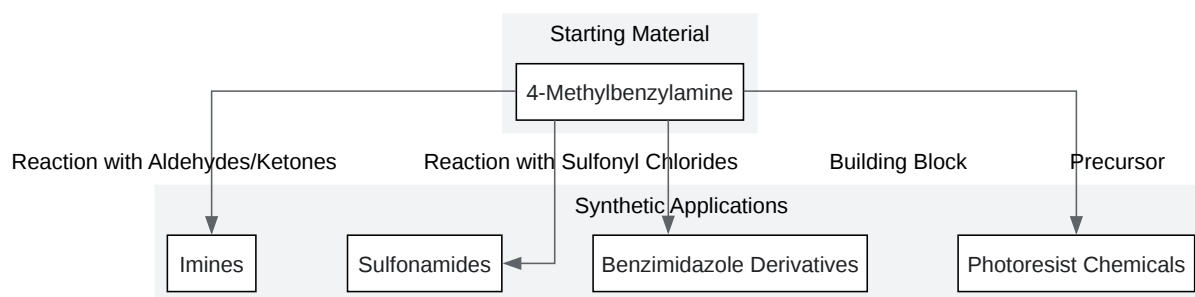
Spectroscopic information is crucial for the identification and characterization of **4-Methylbenzylamine**. Data is available across various common spectroscopic techniques.[5][9]

Spectrum Type	Availability
¹ H NMR	Available
¹³ C NMR	Available
Mass Spectrometry (MS)	Available
Infrared (IR) Spectroscopy	Available
Raman Spectroscopy	Available

Applications in Synthesis

4-Methylbenzylamine is a key building block in the synthesis of a variety of more complex molecules and functional materials.

- **Pharmaceutical Intermediates:** It serves as a precursor for various bioactive compounds, including anticonvulsants.[8] It is also used to synthesize sulfonamides, a class of compounds with significant therapeutic applications.[10]
- **Heterocyclic Chemistry:** The amine group is reactive towards cyclization reactions, making it a useful component in the synthesis of nitrogen-containing heterocycles like benzimidazoles.[8]
- **Imines (Schiff Bases):** It readily reacts with aldehydes and ketones to form imines, which are versatile intermediates for the synthesis of other amines and heterocyclic compounds.[8]
- **Electronic Materials:** It is used in the manufacturing of specialized chemicals for the electronics industry, particularly as a component in photoresist formulations.[11]



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Figure 1. Key synthetic applications of **4-Methylbenzylamine**.

Safety and Handling

4-Methylbenzylamine is classified as a corrosive substance and requires careful handling to avoid severe skin burns and eye damage.[\[1\]](#)[\[5\]](#)[\[12\]](#)

Hazard Information	Details	References
GHS Pictogram	GHS05 (Corrosion)	[3] [13]
Signal Word	Danger	[3] [12] [13]
Hazard Statement	H314: Causes severe skin burns and eye damage.	[5] [12]
Storage Class	8A: Combustible corrosive hazardous materials.	[13]
WGK	WGK 3 (highly hazardous to water)	[13]
Personal Protective Equipment (PPE)	Eyeshields, gloves, suitable respirator.	[12] [13]

First Aid Measures:

- Inhalation: Move the person to fresh air. Seek immediate medical attention.[\[1\]](#)[\[12\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)[\[12\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[1\]](#)[\[12\]](#)
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[\[1\]](#)[\[12\]](#)

Experimental Protocols

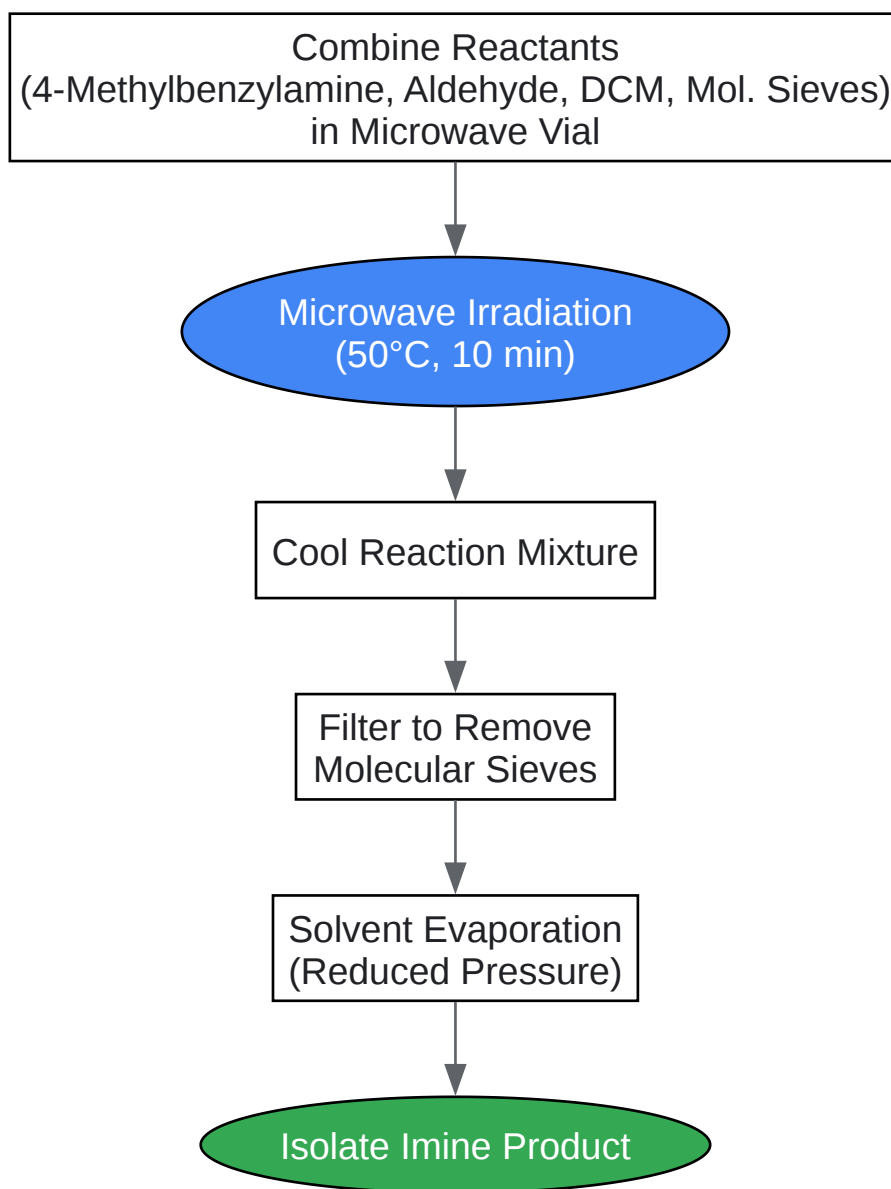
The following sections detail representative experimental procedures involving **4-Methylbenzylamine**.

Synthesis of N-(4-Methylbenzyl)imine (General Protocol)

This protocol describes a microwave-assisted synthesis of an imine from **4-methylbenzylamine** and a generic aldehyde.[3]

Methodology:

- Place 3 Å molecular sieves (approx. 200 mg) into a microwave vial.
- Add 3 mL of dry dichloromethane (DCM).
- Add **4-methylbenzylamine** (2 mmol, 1 equivalent).
- Add the desired aldehyde (2 mmol, 1 equivalent) to the vial and cap it securely.
- Heat the mixture in a microwave reactor at 50°C for 10 minutes (max 300 W).
- After cooling, filter the reaction mixture to remove the molecular sieves.
- Remove the solvent (DCM) from the filtrate under reduced pressure (e.g., using a rotary evaporator) to yield the crude imine product. Further purification via chromatography or recrystallization may be performed if necessary.



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Figure 2. Workflow for microwave-assisted imine synthesis.

Synthesis of 4-Methyl-N-(4-methylbenzyl)benzenesulfonamide

This procedure details the synthesis of a sulfonamide from **4-methylbenzylamine** and p-toluenesulfonyl chloride.[14]

Methodology:

- To a stirring mixture of **4-methylbenzylamine** (5.90 mmol, 1.12 eq) and pyridine (5.90 mmol, 1.12 eq) in 10 mL of degassed dichloromethane, add p-toluenesulfonyl chloride (1.00 g, 5.25 mmol, 1.0 eq) dropwise. The reaction should be conducted under a nitrogen atmosphere.
- Stir the reaction mixture at room temperature for 24 hours.
- After 24 hours, acidify the mixture with 5 M HCl.
- Dilute the mixture with 15 mL of dichloromethane.
- Transfer the mixture to a separatory funnel and wash the organic phase with water.
- Combine the aqueous layers and back-extract with dichloromethane (10 mL).
- Combine all organic phases, dry over a suitable drying agent (e.g., anhydrous Na₂SO₄ or MgSO₄), filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- The crude product can be purified by recrystallization to yield the pure sulfonamide.

Analysis by Capillary Zone Electrophoresis (CZE) (General Protocol)

This protocol outlines a general method for analyzing a sample like **4-methylbenzylamine** using CZE. Specific parameters such as buffer pH and voltage may need optimization.

Instrumentation:

- A standard capillary electrophoresis system equipped with a UV detector, a high-voltage power supply, and a fused-silica capillary.^[10]

Methodology:

- Capillary Conditioning: Before first use, flush a new fused-silica capillary sequentially with 1 M NaOH, water, and the background electrolyte (BGE) buffer.^[15] Between runs, rinse the capillary with the BGE for a few minutes.^[15]

- Buffer Preparation: Prepare an acidic background electrolyte, for example, 500 mM acetic acid (pH 2.5), to analyze the cationic **4-methylbenzylamine**.^[15] Degas the buffer before use.
- Sample Preparation: Dissolve the **4-methylbenzylamine** sample in the BGE or a compatible solvent to a suitable concentration (e.g., 0.1-1 mg/mL).
- Electrophoresis:
 - Fill the capillary and electrode reservoirs with the prepared BGE.
 - Inject the sample into the capillary (e.g., hydrodynamic or electrokinetic injection).
 - Apply a constant voltage (e.g., 15-30 kV). Due to the positive charge of the protonated amine in acidic buffer and the electroosmotic flow (EOF), the analyte will migrate towards the cathode.^[16]
 - Monitor the analyte as it passes the detector window. **4-Methylbenzylamine** can be detected using a UV detector at a low wavelength (e.g., 210 nm).
- Data Analysis: The identity of the compound can be confirmed by comparing its migration time to that of a known standard. Purity can be assessed by the presence of any additional peaks in the electropherogram.

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